

# Discovery and history of 9-(Methylaminomethyl)anthracene

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## Compound of Interest

Compound Name: 9-(Methylaminomethyl)anthracene

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An In-depth Technical Guide to **9-(Methylaminomethyl)anthracene**: Discovery, Synthesis, and Applications

## Abstract

**9-(Methylaminomethyl)anthracene** is a fluorescent chemical compound belonging to the anthracene class of organic molecules. While not a naturally occurring metabolite, it has found utility in specific laboratory applications, primarily as a derivatizing reagent for the detection of isocyanates and as a model compound in drug delivery research. This technical guide provides a comprehensive overview of its discovery, synthesis, and known applications, with a focus on detailed experimental protocols and a summary of its physicochemical properties. Notably, a review of the existing scientific literature indicates a lack of studies on its specific biological signaling pathways.

## Introduction

**9-(Methylaminomethyl)anthracene**, with the chemical formula  $C_{16}H_{15}N$ , is an aromatic amine characterized by a methylaminomethyl group attached to the 9-position of an anthracene core. [1] Its fluorescent properties, derived from the anthracene moiety, are central to its primary applications. This compound is recognized as part of the human exposome, meaning it is not naturally produced in the body but can be present due to external exposure.[2]

## Discovery and History

The precise date and discoverer of **9-(Methylaminomethyl)anthracene** are not well-documented in readily available scientific literature. Its synthesis is a straightforward nucleophilic substitution reaction, suggesting it was likely first synthesized as a derivative of 9-(chloromethyl)anthracene. The primary route of synthesis involves the reaction of 9-(chloromethyl)anthracene with methylamine.[3] The precursor, 9-(chloromethyl)anthracene, is synthesized from anthracene.[4][5]

## Physicochemical Properties

A summary of the key physicochemical properties of **9-(Methylaminomethyl)anthracene** is presented in Table 1.

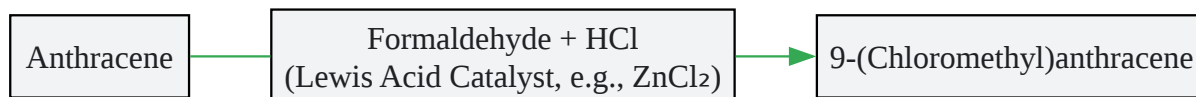
Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>15</sub> N	[1]
Molecular Weight	221.30 g/mol	[1]
Melting Point	57-59 °C	[3][6]
Boiling Point (Predicted)	389.6±11.0 °C	[3]
Density (Predicted)	1.1±0.1 g/cm <sup>3</sup>	[3]
pKa (Predicted)	9.75±0.10	[3]
Appearance	Light Yellow to Dark Yellow Solid	[3]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[3]
CAS Number	73356-19-1	[1][3]

## Synthesis

The synthesis of **9-(Methylaminomethyl)anthracene** is typically achieved through a two-step process starting from anthracene.

### Step 1: Synthesis of 9-(Chloromethyl)anthracene

The most common method for synthesizing the precursor, 9-(chloromethyl)anthracene, is through the chloromethylation of anthracene.[4]



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### *Synthesis of 9-(Chloromethyl)anthracene.*

#### Experimental Protocol:

A general procedure for the chloromethylation of anthracene involves reacting anthracene with formaldehyde and hydrochloric acid in the presence of a Lewis acid catalyst like zinc chloride.

[4]

- **Reaction Setup:** In a reaction vessel equipped with a stirrer and a reflux condenser, dissolve anthracene in a suitable solvent.
- **Reagent Addition:** Add formaldehyde and a Lewis acid catalyst (e.g., zinc chloride).
- **Reaction:** Bubble hydrogen chloride gas through the solution or add concentrated hydrochloric acid. Heat the mixture under reflux for several hours.
- **Workup:** After cooling, the reaction mixture is poured into water. The crude product precipitates and is collected by filtration.
- **Purification:** The crude 9-(chloromethyl)anthracene is purified by recrystallization from a suitable solvent.

## Step 2: Synthesis of 9-(Methylaminomethyl)anthracene

**9-(Methylaminomethyl)anthracene** is synthesized via a nucleophilic substitution reaction between 9-(chloromethyl)anthracene and methylamine.[3]



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### *Synthesis of **9-(Methylaminomethyl)anthracene**.*

#### Experimental Protocol:

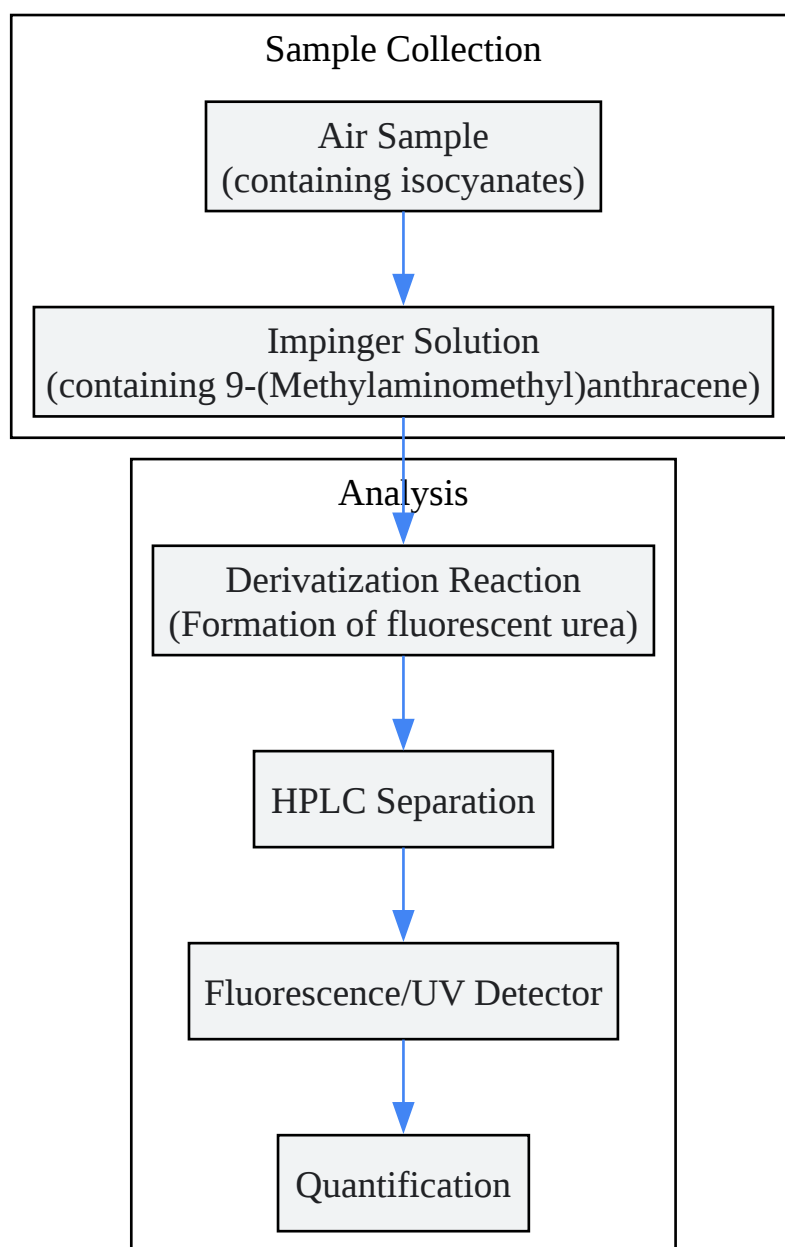
- **Reaction Setup:** Dissolve 9-(chloromethyl)anthracene in a suitable solvent in a reaction flask.
- **Reagent Addition:** Add an excess of methylamine (either as a gas or a solution in a solvent like THF or ethanol).
- **Reaction:** Stir the reaction mixture at room temperature or with gentle heating for several hours until the reaction is complete (monitored by TLC).
- **Workup:** The reaction mixture is concentrated to remove the solvent and excess methylamine. The residue is then partitioned between an organic solvent (e.g., dichloromethane or ethyl acetate) and water. The organic layer is separated, washed with brine, and dried over an anhydrous salt (e.g., Na<sub>2</sub>SO<sub>4</sub>).
- **Purification:** The solvent is evaporated, and the crude product is purified by column chromatography on silica gel or by recrystallization to yield pure **9-(methylaminomethyl)anthracene**.

## Applications

**9-(Methylaminomethyl)anthracene** has been utilized in two primary areas of research.

### Derivatizing Reagent for Isocyanate Detection

It serves as a derivatizing reagent for the sensitive determination of isocyanates in the air.[3][6] The amine group of **9-(methylaminomethyl)anthracene** reacts with the isocyanate group to form a stable, fluorescent urea derivative. This allows for quantification using high-performance liquid chromatography (HPLC) with fluorescence or UV detection.[3][6]



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*Workflow for isocyanate detection.*

## Model Drug in Release Studies

**9-(Methylaminomethyl)anthracene** has been used as a model drug in studies investigating the release kinetics from nanoparticles.[6][7] Its fluorescent properties allow for easy tracking and quantification of its release from drug delivery systems using techniques like UV-Vis spectroscopy.[3][6]

## Biological Activity and Signaling Pathways

A thorough review of the scientific literature reveals a lack of studies focused on the specific biological activities or signaling pathways of **9-(Methylaminomethyl)anthracene**. Its primary applications are in analytical chemistry and pharmaceutical sciences as a tool, rather than as a bioactive agent under investigation for therapeutic effects. The Human Metabolome Database identifies it as a compound found in human blood, but not as a naturally occurring metabolite, categorizing it as part of the human exposome.[2]

## Safety and Handling

**9-(Methylaminomethyl)anthracene** is classified as an irritant.[1] It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[1] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be followed when handling this compound.

## Conclusion

**9-(Methylaminomethyl)anthracene** is a synthetically accessible fluorescent compound with established applications as a derivatizing agent and a model drug for release studies. Its synthesis is well-understood, proceeding from the common starting material anthracene. While its physicochemical properties are documented, there is a notable absence of research into its biological effects and mechanisms of action. Future research could explore potential biological activities, though its current utility remains firmly in the realm of analytical and pharmaceutical research tools.

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